

Technical Guide: Material Safety Data Sheet for 2-Fluoro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Fluoro-5-nitropyridine

Cat. No.: B1295090

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and emergency protocols for **2-Fluoro-5-nitropyridine**, based on publicly available Material Safety Data Sheets (MSDS). The information is intended to support laboratory safety and procedural development for professionals working with this compound.

Chemical Identification

2-Fluoro-5-nitropyridine is a chemical intermediate commonly used in organic synthesis.^[1] Accurate identification is crucial for ensuring proper handling and safety measures are followed.

Identifier	Value
Chemical Name	2-Fluoro-5-nitropyridine
CAS Number	456-24-6 ^{[1][2][3][4][5]}
Molecular Formula	C ₅ H ₃ FN ₂ O ₂ ^{[3][4][5]}
Molecular Weight	142.09 g/mol ^{[3][4][5]}
Synonyms	2-Fluoro-5-nitropyridine ^[4]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Fluoro-5-nitropyridine**. This data is essential for designing experiments and for safe storage.

Property	Value
Physical State	Liquid[2][3]
Appearance	Colorless to Light Yellow / Pale Yellow Liquid[2][3][6]
Melting Point	17 - 21 °C / 62.6 - 69.8 °F[2]
Boiling Point	86 - 87 °C @ 7 mmHg[1][2][6][7]
Density	1.41 - 1.42 g/mL[3][6]
Refractive Index	1.525 - 1.53[3][6]
Solubility	Slightly soluble in water[1][6]
Purity	Min. 98.0% (GC)[3]
Flash Point	No information available[2]
Autoignition Temperature	No information available[2]

Hazard Identification and GHS Classification

2-Fluoro-5-nitropyridine is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] Adherence to GHS guidelines is mandatory for handling this substance.

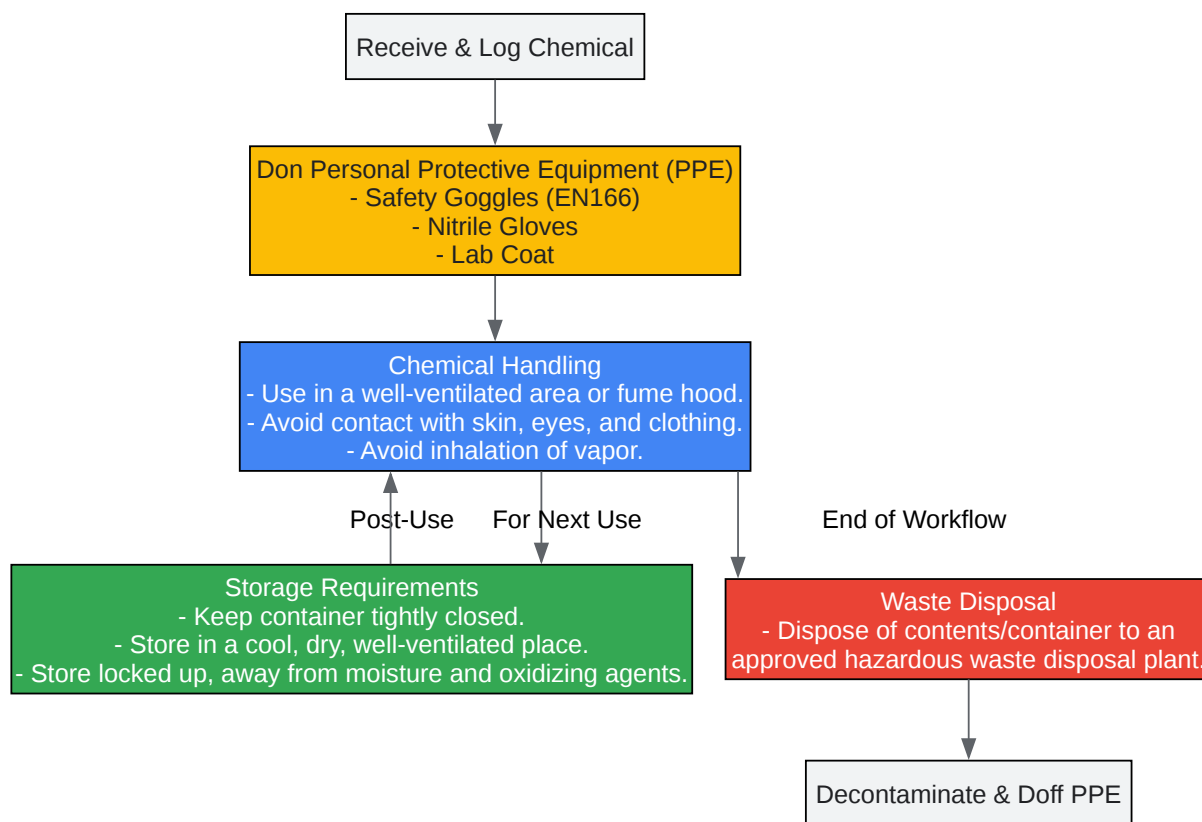
Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[2] [6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [4][6]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2][4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][4][6]
Signal Word	Warning[2]	

Experimental Protocols & Methodologies

Detailed experimental protocols for the derivation of toxicological and ecological data presented in the source MSDS are not fully disclosed in the available documentation. The toxicological properties have not been fully investigated.[2] One available protocol details a method for the synthesis of 5-nitro-2-fluoropyridine, involving the reaction of 5-nitro-2-chloropyridine with anhydrous potassium fluoride in sulfolane and benzene, followed by heating, water addition, steam distillation, and extraction.[1] However, methodologies for determining properties like LD50 or ecological impact are not provided.

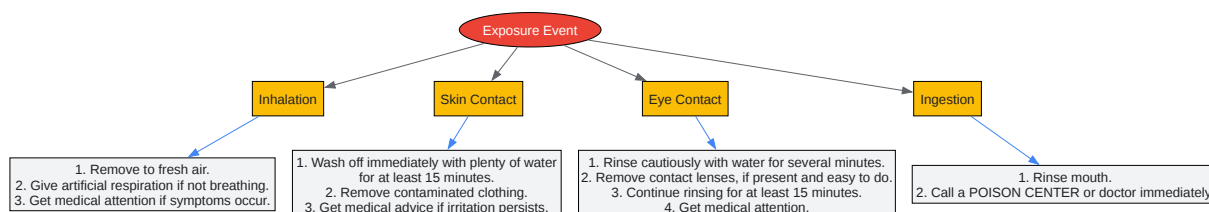
Safe Handling and Emergency Response Workflows

The following diagrams outline the recommended workflows for safely handling **2-Fluoro-5-nitropyridine** and for responding to emergency situations. These visual guides are designed to be easily understood and implemented in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Fluoro-5-nitropyridine**.



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Caption: First-aid procedures for exposure to **2-Fluoro-5-nitropyridine**.

Toxicological and Ecological Information

The toxicological profile of **2-Fluoro-5-nitropyridine** is not fully characterized.^[2] However, existing data points to specific hazards that require stringent safety measures.

Effect	Information
Acute Effects	Harmful if swallowed. Causes skin, eye, and respiratory irritation.[2][4][6]
STOT - Single Exposure	May cause respiratory system irritation.[2][4]
STOT - Repeated Exposure	No information available.[2]
Carcinogenicity	No information available.[8]
Reproductive/Developmental Effects	No information available.[2]
Ecotoxicity	Do not empty into drains. No specific data available.[2]
Persistence and Degradability	No information available.[2]
Bioaccumulation	No information available.[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][9]
Respiratory Protection	Not required under normal use with adequate ventilation. If irritation occurs or exposure limits are exceeded, use a NIOSH/MSHA or EN 149 approved respirator.[2][8]
Facility Requirements	Eyewash stations and safety showers must be in close proximity to the workstation.[8]

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